

# In-depth Technical Guide: 2-Cyclopropoxy-5formylbenzonitrile

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Compound of Interest		
Compound Name:	2-Cyclopropoxy-5- formylbenzonitrile	
Cat. No.:	B11757264	Get Quote

### Introduction

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the physical and chemical properties of **2- Cyclopropoxy-5-formylbenzonitrile**. Due to the limited publicly available data on this specific compound, this guide also provides information on the closely related analogue, 2-Fluoro-5-formylbenzonitrile, to offer comparative insights.

# **Physicochemical Properties**

A thorough search of available scientific literature and chemical databases did not yield specific experimental data for the physical properties of **2-Cyclopropoxy-5-formylbenzonitrile**.

For the purpose of providing a relevant frame of reference, the physical properties of the structurally similar compound, 2-Fluoro-5-formylbenzonitrile (CAS No. 218301-22-5), are presented below. It is crucial to note that these values are not for **2-Cyclopropoxy-5-formylbenzonitrile** and should be used with caution as the difference in the substituent at the 2-position (cyclopropoxy vs. fluoro) will significantly influence these properties.

Table 1: Physical Properties of 2-Fluoro-5-formylbenzonitrile



Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> FNO	[1]
Molecular Weight	149.12 g/mol	[1][2]
Melting Point	80-84 °C (lit.)	[3][4][5]
Boiling Point	215.603 °C at 760 mmHg	[4][5]
Density	1.26 g/cm <sup>3</sup>	[4][5]
Flash Point	84.194 °C	[4][5]
Solubility	Soluble in Chloroform, Methanol.	[5]

# **Experimental Protocols**

Detailed experimental protocols for the determination of the physical properties of **2- Cyclopropoxy-5-formylbenzonitrile** are not available in the public domain.

As a general reference, the synthesis of the related compound, 2-Fluoro-5-formylbenzonitrile, has been described. One method involves the reaction of 3-bromo-4-fluoro-benzaldehyde with cuprous cyanide.[1] Another reported synthesis starts from 2-fluoro-5-(hydroxymethyl)benzonitrile, which is oxidized using pyridinium chlorochromate in dichloromethane.[1] The reaction progress is monitored by HPLC, and the final product is purified by recrystallization from toluene.[1]

# **Logical Relationships in Synthesis**

The synthesis of 2-Fluoro-5-formylbenzonitrile can be visualized as a multi-step process. The following diagram illustrates a potential synthetic workflow based on the available literature for this related compound.



# General Synthetic Workflow for 2-Fluoro-5-formylbenzonitrile Starting Material (e.g., 2-fluoro-5-(hydroxymethyl)benzonitrile) Oxidation Reaction (e.g., Pyridinium Chlorochromate in Dichloromethane) Reaction Monitoring (e.g., HPLC) Work-up & Purification (e.g., Filtration, Recrystallization)

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Final Product (2-Fluoro-5-formylbenzonitrile)

Caption: A generalized workflow for the synthesis of 2-Fluoro-5-formylbenzonitrile.

Disclaimer: This document is intended for informational purposes only. The information regarding 2-Fluoro-5-formylbenzonitrile is provided as a potential analogue for comparison, and it is imperative that researchers consult original research articles and safety data sheets before handling any chemical compounds. The physical properties of **2-Cyclopropoxy-5-formylbenzonitrile** are expected to differ from those of its fluoro-analogue.



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## References

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